

Z-Ser(Tos)-Ome: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z-Ser(Tos)-Ome

Cat. No.: B554270

[Get Quote](#)

For researchers, scientists, and drug development professionals, **Z-Ser(Tos)-Ome**, or N-Benzyloxycarbonyl-O-tosyl-L-serine methyl ester, stands as a pivotal serine derivative. Its unique structural features make it a versatile building block in organic synthesis, particularly in the preparation of peptides and peptide-like structures containing modified amino acids. This technical guide provides an in-depth overview of the core features of **Z-Ser(Tos)-Ome**, including its physicochemical properties, key synthetic applications with detailed experimental protocols, and its role as a precursor to valuable chemical entities.

Core Physicochemical Properties

Z-Ser(Tos)-Ome is a white to off-white powder. Its stability and solubility in common organic solvents make it a convenient reagent for a variety of chemical transformations.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₁ NO ₇ S	[1]
Molecular Weight	407.44 g/mol	[1]
CAS Number	1492-52-0	[1]
Appearance	Powder	[1]
Purity	≥98%	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Storage Temperature	2-8°C, Sealed in dry conditions	[1]

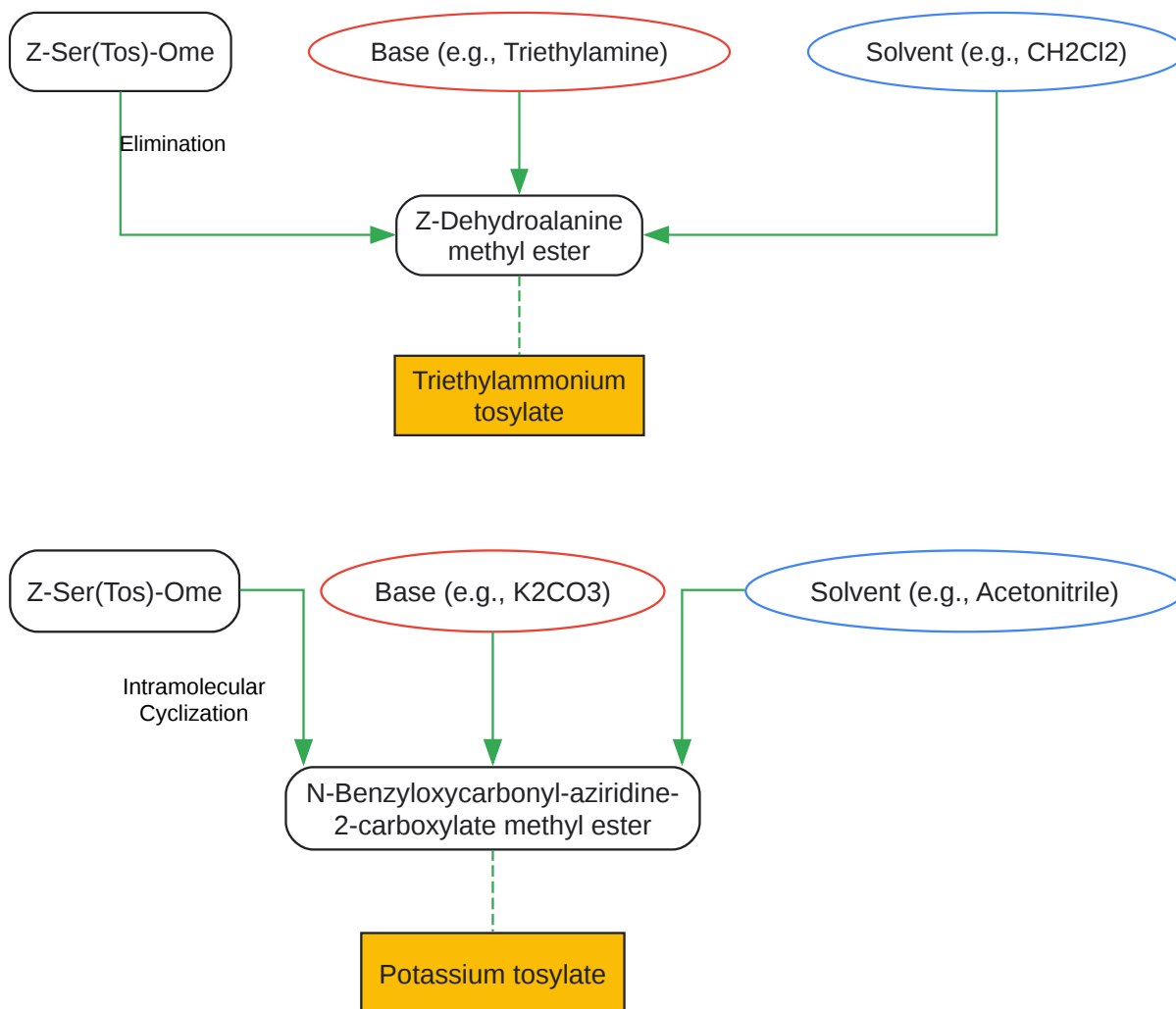
While a specific melting point for **Z-Ser(Tos)-Ome** is not readily available in the cited literature, a related compound, Boc-Ser(Tos)-Ome, has a reported melting point of 74-75°C[3]. Due to its chiral nature, the optical rotation is a critical parameter, though a specific value for **Z-Ser(Tos)-Ome** was not found in the surveyed literature.

Key Synthetic Applications & Experimental Protocols

The primary utility of **Z-Ser(Tos)-Ome** lies in its role as a precursor for the synthesis of dehydroalanine residues and aziridine-2-carboxylates. The tosyl group serves as an excellent leaving group, facilitating elimination and cyclization reactions.

Synthesis of Z-Dehydroalanine Methyl Ester

Z-Ser(Tos)-Ome is a key starting material for the preparation of Z-dehydroalanine methyl ester, a valuable building block for the synthesis of bioactive peptides and other complex molecules. [4][5] The reaction proceeds via a base-mediated elimination of the tosyl group.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1492-52-0 CAS MSDS (Z-SER(TOS)-OME) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Z-SER(TOS)-OME | 1492-52-0 [chemicalbook.com]

- 3. lookchem.com [lookchem.com]
- 4. chemimpex.com [chemimpex.com]
- 5. aa pep.bocsci.com [aa pep.bocsci.com]
- To cite this document: BenchChem. [Z-Ser(Tos)-Ome: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b554270#key-features-of-z-ser-tos-ome-as-a-serine-derivative>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com